

Essential Safety and Logistics for Handling 2,6-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 2,6-Dimethylcyclohexanone

Cat. No.: B152311

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This document provides immediate, essential guidance for the safe handling, use, and disposal of **2,6-Dimethylcyclohexanone** in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Safety Data

A summary of key quantitative data for **2,6-Dimethylcyclohexanone** is presented below. This information is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value	Source
CAS Number	2816-57-1	[1] [2]
Molecular Formula	C ₈ H ₁₄ O	[3]
Appearance	Clear, colorless to light yellow liquid	[4] [5]
Hazard Class	Flammable Liquid, Category 3	[1] [3]
Flash Point	51 °C / 123.8 °F (closed cup)	[1]
Boiling Point	174-176 °C	[2]
Density	0.925 g/mL at 25 °C	
Incompatible Materials	Strong oxidizing agents	[1]

Operational and Disposal Plan

Adherence to the following step-by-step protocols is mandatory for the safe handling and disposal of **2,6-Dimethylcyclohexanone**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The minimum required PPE includes:

- **Eye and Face Protection:** Wear tightly fitting chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][4][6][7] A face shield should also be used where splashing is a risk.
- **Skin Protection:**
 - **Gloves:** Handle with appropriate chemical-resistant gloves, which must be inspected prior to use.[7]
 - **Clothing:** Wear impervious protective clothing to prevent skin contact.[1][4][7] For tasks with a higher risk of exposure, fire/flamm resistant apparel is recommended.[6][7]
- **Respiratory Protection:** If ventilation is inadequate, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] A full-face respirator with a suitable filter (e.g., type ABEK, EN14387) should be used if exposure limits are exceeded.[6][7]

Safe Handling and Storage Protocol

Preparation and Handling:

- **Ventilation:** Always handle **2,6-Dimethylcyclohexanone** in a well-ventilated area, preferably within a chemical fume hood.[4][7] Ensure facilities are equipped with an eyewash station and a safety shower.[4]
- **Ignition Sources:** This is a flammable liquid; keep it away from heat, sparks, open flames, and hot surfaces.[1][4] Do not smoke in the vicinity.[1][8]

- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[1][4] All tools used for transfer or handling must be non-sparking.[1][4][7]
- Static Discharge: Ground and bond containers when transferring material to prevent static discharge.[1][4]
- Personal Hygiene: Wash hands thoroughly after handling.[4] Avoid contact with eyes, skin, and clothing.[4]

Storage:

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[1][4]
- Container: Keep the container tightly closed.[1][4]

Emergency and Spill Response

Accidental Release:

- Isolate and Ventilate: Immediately remove all sources of ignition and ensure the area is well-ventilated.[1][4]
- Containment: Use personal protective equipment.[4] Absorb the spill with an inert, non-combustible material such as sand, silica gel, or universal binder.[1]
- Collection: Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[1][4]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][4]
- Skin Contact: Take off all contaminated clothing immediately and rinse the affected skin with plenty of water or shower.[1]

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[4]

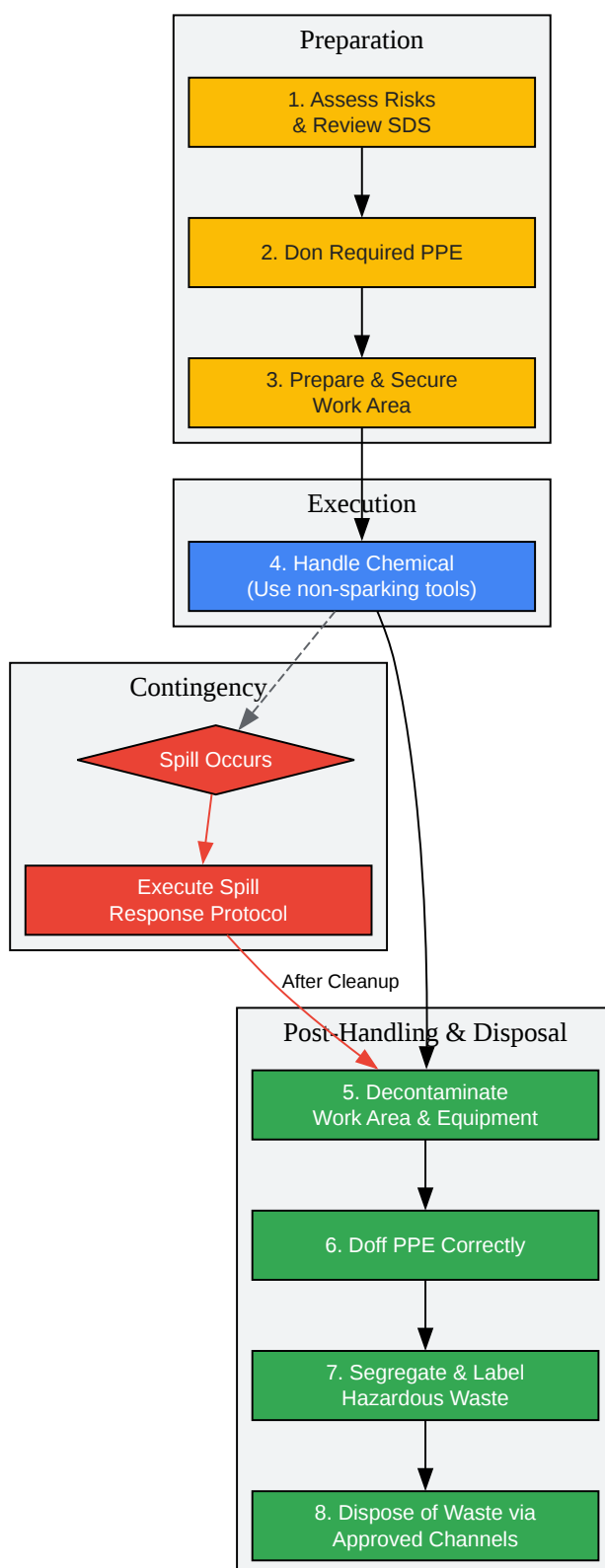
Disposal Plan

All waste materials must be treated as hazardous.

- Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[8]
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.[1]
[8] Do not empty into drains.

Chemical Handling Workflow

The following diagram outlines the logical sequence of operations for safely handling **2,6-Dimethylcyclohexanone**.



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